

1H,1H,2H,2H-Perfluorododecan-1-ol chemical identification

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Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

Cat. No.: S773546

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Chemical Identification and Profile

The table below summarizes the core identification details for 1H,1H,2H,2H-Perfluorododecan-1-ol.

Property	Description
CAS Registry Number	865-86-1 [1] [2]
IUPAC Name	3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,12-henicosafuorododecan-1-ol [1] [2]
Molecular Formula	C ₁₂ H ₅ F ₂₁ O [1] [2]
Molecular Weight	564.14 g/mol [1]
Linear Formula	CF ₃ (CF ₂) ₉ CH ₂ CH ₂ OH [1]
Category	Fluorotelomer Alcohol (FTOH) [3] [2]

Physical and Chemical Properties

The table below outlines the basic physicochemical properties of this compound.

Property	Value / Description
Appearance	White to Off-White solid [2]
Melting Point	90°C to 95°C [1] [2]
Boiling Point	145°C at 10 mmHg [1] [2]
Density	1.664±0.06 g/cm ³ (Predicted) [2]
Flash Point	>110 °C (closed cup) [4]
Water Solubility	Insoluble [1] [2]
Storage	Store in a cool place in a tightly closed container [1]

Handling and Safety

This compound requires careful handling, as is typical for fluorinated substances.

- **Hazards:** It is classified as flammable and can cause skin irritation, serious eye irritation, and may cause respiratory irritation [4] [2].
- **Precautions:** Use with appropriate personal protective equipment (PPE) including safety glasses, gloves, and impervious clothing. Avoid breathing its dust or vapors and ensure adequate ventilation [4].
- **Incompatibilities:** It is incompatible with strong oxidizing agents [1]. Acids and oxidizing agents should be avoided [1].
- **Decomposition:** Under fire conditions, hazardous decomposition products include hydrogen fluoride and carbon oxides [4].

Applications and Relevance

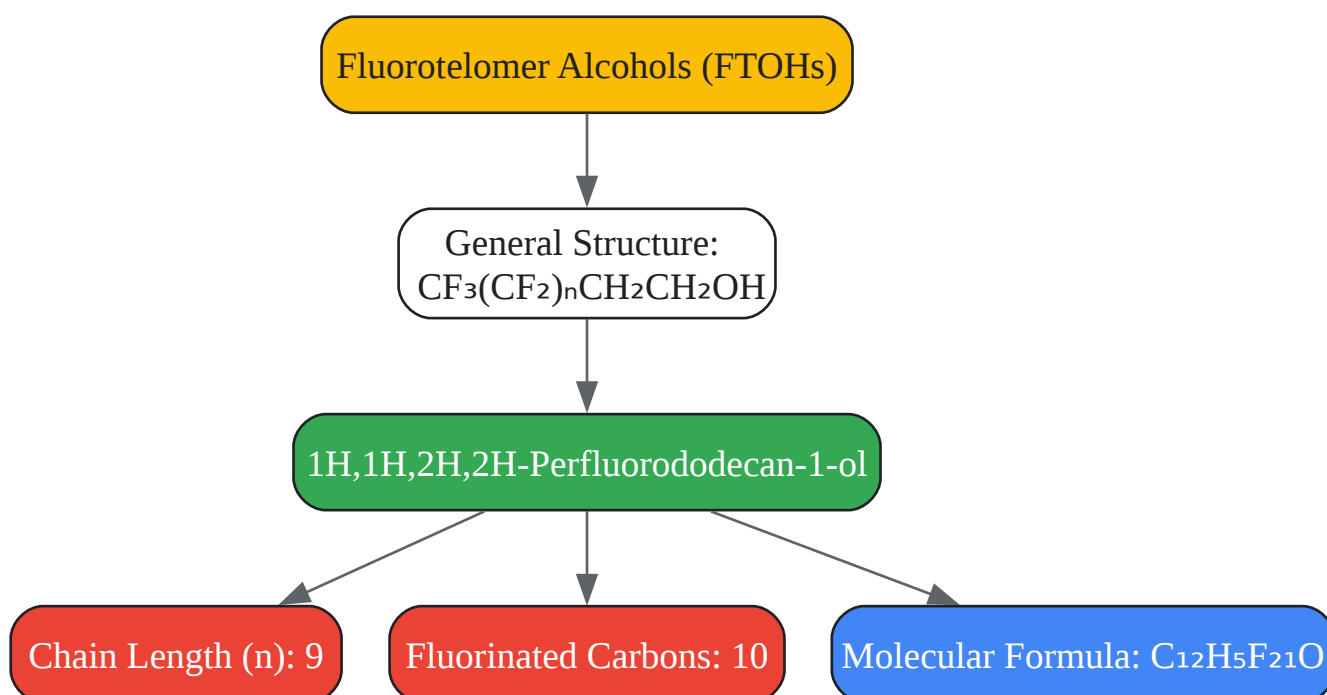
This fluorotelomer alcohol has several specific industrial and research applications:

- **Industrial Uses:** It is used in **fabric processing, coating, appliance paint, and boat paint** [1].

- **Research Significance:** It is noted as a fluorotelomer alcohol (FTOH) that is **often detected in indoor dust**, making it a compound of interest for environmental and health studies [2].

Chemical Family Relationship

The following diagram illustrates the relationship of 1H,1H,2H,2H-Perfluorododecan-1-ol within the broader family of fluorotelomer alcohols, based on its structure and nomenclature.



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Chemical structure relationship of 1H,1H,2H,2H-Perfluorododecan-1-ol.

Information Gaps and Next Steps

The search results could not provide the following information you requested:

- **Detailed Experimental Protocols:** Specific methodologies for experiments using this compound were not found.
- **Signaling Pathways:** No information on biological pathways or cellular mechanisms was available.
- **Toxicological Data:** While hazards are listed, detailed toxicological study results are not provided.

To obtain this deeper technical data, I suggest you:

- **Consult specialized databases** like SciFinder or Reaxys, which may have more detailed journal articles and patents.
- **Review the primary literature** by searching for the CAS Number (865-86-1) on platforms like PubMed or Google Scholar.
- **Contact chemical suppliers** directly for technical data sheets that might contain more application-specific protocols.

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References

1. 1H,1H,2H,2H-Perfluoro-1-dodecanol, 96%, Thermo Scientific [fishersci.at]
2. , 1 ,2,2-Tetrahydroperfluoro dodecanol CAS#: 865-86- 1 1 [chemicalbook.com]
3. MeSH Browser [meshb.nlm.nih.gov]
4. 1H,1H,2H,2H-Perfluorodecanethiol - Safety Data Sheet [chemicalbook.com]

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